

# An In-depth Technical Guide to 6-Methoxyhexanal: Chemical Properties and Structure

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## Compound of Interest

Compound Name:	6-methoxyhexanal
CAS No.:	855906-01-3
Cat. No.:	B6155086

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## Introduction

**6-Methoxyhexanal** is an aliphatic aldehyde of interest in organic synthesis and potentially in the study of biologically active molecules. Its structure, featuring a terminal aldehyde group and a methoxy substituent on the sixth carbon, provides a unique combination of reactivity and physicochemical properties. This guide offers a comprehensive overview of the chemical properties, structure, and analytical considerations of **6-methoxyhexanal**, intended to serve as a foundational resource for professionals in research and development.

## Chemical Properties and Structure

**6-Methoxyhexanal** is a seven-carbon organic compound with the molecular formula  $C_7H_{14}O_2$ . [1][2] The presence of both an aldehyde and a methoxy functional group influences its chemical behavior and physical characteristics.

## Structure

The chemical structure of **6-methoxyhexanal** consists of a six-carbon straight chain with a methoxy group (-OCH<sub>3</sub>) attached to the sixth carbon and an aldehyde group (-CHO) at the first carbon.

- IUPAC Name: **6-methoxyhexanal**[2]
- SMILES: COCCCCC=O[2]
- InChI: InChI=1S/C7H14O2/c1-9-7-5-3-2-4-6-8/h6H,2-5,7H2,1H3[2]
- InChIKey: AFSOGVGHFCKBOW-UHFFFAOYSA-N[2]

Diagram of the Chemical Structure of **6-methoxyhexanal**

Caption: 2D structure of **6-methoxyhexanal**.

## Physicochemical Properties

A comprehensive summary of the key physicochemical properties of **6-methoxyhexanal** is presented in the table below. It is important to note that while some properties have been calculated using computational models, experimental data for properties such as boiling point, melting point, and density are not readily available in the cited literature.



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## Experimental Protocols

## Synthesis of 6-Methoxyhexanal

Two primary synthetic routes for **6-methoxyhexanal** are suggested in the literature, although detailed, step-by-step protocols are not extensively documented.

### 1. Oxidation of 6-methoxyhexan-1-ol:

A critical step in this synthesis is the selective oxidation of the primary alcohol group of 6-methoxyhexan-1-ol to an aldehyde.[4] This transformation requires mild conditions to prevent over-oxidation to the corresponding carboxylic acid.



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Caption: Oxidation of 6-methoxyhexan-1-ol.

### 2. Reaction of Hexanal with Methanol:

Another common approach involves the reaction of hexanal with methanol in the presence of an acid catalyst.[1] This reaction typically proceeds under mild conditions, with the acid facilitating the formation of the methoxy group.



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Caption: Synthesis from hexanal and methanol.

## Analytical Methods

The purity and identity of **6-methoxyhexanal** can be assessed using standard analytical techniques.

Gas Chromatography-Mass Spectrometry (GC-MS):

GC-MS is a powerful technique for the analysis of volatile and semi-volatile compounds like **6-methoxyhexanal**, providing both separation and structural identification. While a specific protocol for **6-methoxyhexanal** is not available, a general approach can be adapted from methods used for similar compounds.

Illustrative GC-MS Workflow:



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Caption: General workflow for GC-MS analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

$^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy would be invaluable for the structural elucidation of **6-methoxyhexanal**, confirming the presence and connectivity of the aldehyde, methoxy, and alkyl chain protons and carbons.

Infrared (IR) Spectroscopy:

IR spectroscopy can be used to identify the key functional groups. **6-Methoxyhexanal** is expected to show a characteristic C=O stretch for the aldehyde and a C-O stretch for the methoxy group.[1]

## Biological Activity and Signaling Pathways

Currently, there is limited specific information available in the scientific literature regarding the biological activities and involvement of **6-methoxyhexanal** in defined signaling pathways. However, some general insights can be drawn from its chemical structure and studies on related compounds.

The aldehyde group is known to be reactive and can potentially form covalent bonds with nucleophilic sites on proteins and enzymes, which could modulate their function.[4]

Furthermore, studies on other methoxy-substituted compounds have suggested potential

applications in anticancer research, where such analogs have been investigated for their cytotoxic effects.[4]

At present, no specific signaling pathways have been identified as being directly modulated by **6-methoxyhexanal**. Further research is required to elucidate any potential biological roles and mechanisms of action for this compound.

## Conclusion

**6-Methoxyhexanal** is a molecule with well-defined structural features but with physical and biological properties that are not yet fully characterized in the public domain. This guide provides a summary of the available chemical and structural data. The outlined synthetic and analytical approaches offer a starting point for researchers working with this compound. The lack of information on its biological activity presents an opportunity for future investigation into the potential pharmacological or toxicological effects of **6-methoxyhexanal**.

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## References

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- [2. 6-Methoxyhexanal | C7H14O2 | CID 22404515 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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- [4. 6-Methoxyhexanal|CAS 855906-01-3|RUO \[benchchem.com\]](#)
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